

Personal protective equipment for handling Fluorescein-PEG6-bis-NHS ester

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Compound of Interest

Compound Name: *Fluorescein-PEG6-bis-NHS ester*

Cat. No.: *B607479*

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Essential Safety and Handling Guide for Fluorescein-PEG6-bis-NHS Ester

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Fluorescein-PEG6-bis-NHS ester**. It is intended for researchers, scientists, and professionals in drug development to ensure the safe and effective use of this compound in the laboratory.

Compound Information and Properties

Fluorescein-PEG6-bis-NHS ester is a fluorescent, PEG-based PROTAC linker utilized in the synthesis of PROTACs (Proteolysis Targeting Chimeras)[1]. The molecule contains a fluorescein moiety for visualization, a hydrophilic PEG6 spacer to enhance solubility, and two N-hydroxysuccinimide (NHS) ester groups for covalent labeling of primary amines on proteins and other molecules[2][3].

Property	Value	Source
CAS Number	2055105-59-2	[2] [3]
Molecular Formula	C44H50N4O17S	[3]
Molecular Weight	938.96 g/mol	[3]
Storage (Short-term)	0 - 4 °C (days to weeks)	[3]
Storage (Long-term)	-20 °C (months to years)	[3]
Shipping Condition	Shipped under ambient temperature as a non-hazardous chemical.	[3]

Personal Protective Equipment (PPE)

The appropriate selection and consistent use of Personal Protective Equipment (PPE) are critical to minimize exposure and ensure safety when handling **Fluorescein-PEG6-bis-NHS ester**, particularly in its solid, powdered form.

PPE Category	Item	Specifications and Usage
Eye and Face Protection	Safety Goggles	Must be ANSI Z87.1 compliant to provide a complete seal around the eyes, protecting against dust particles.
Face Shield	Recommended to be worn in conjunction with safety goggles, especially when handling larger quantities or if there is a risk of dust generation.	
Hand Protection	Nitrile Gloves	Double-gloving is advised. Nitrile gloves offer good resistance to a range of chemicals. Gloves should be inspected for any signs of damage before use and changed immediately upon contamination.
Respiratory Protection	Air-Purifying Respirator (APR) with P100 filters	A NIOSH-approved half-mask or full-face APR is required when handling the powdered form of the compound to prevent inhalation. P100 filters are 99.97% efficient at filtering airborne particles. A proper fit test is mandatory before use.
Protective Clothing	Laboratory Coat	A full-length lab coat, preferably with elastic cuffs, should be worn to protect skin and clothing.
Disposable Gown/Apron	For procedures with a high risk of contamination, a disposable gown or a chemical-resistant	

apron should be worn over the lab coat.

Footwear

Closed-toe Shoes

Required at all times within the laboratory to protect against spills.

Operational Plan: Handling and Experimental Workflow

A systematic approach is crucial for the safe handling of **Fluorescein-PEG6-bis-NHS ester**, from preparation to the completion of the experiment.

Experimental Workflow Diagram

Caption: Workflow for the safe handling of **Fluorescein-PEG6-bis-NHS ester**.

Step-by-Step Handling Protocol

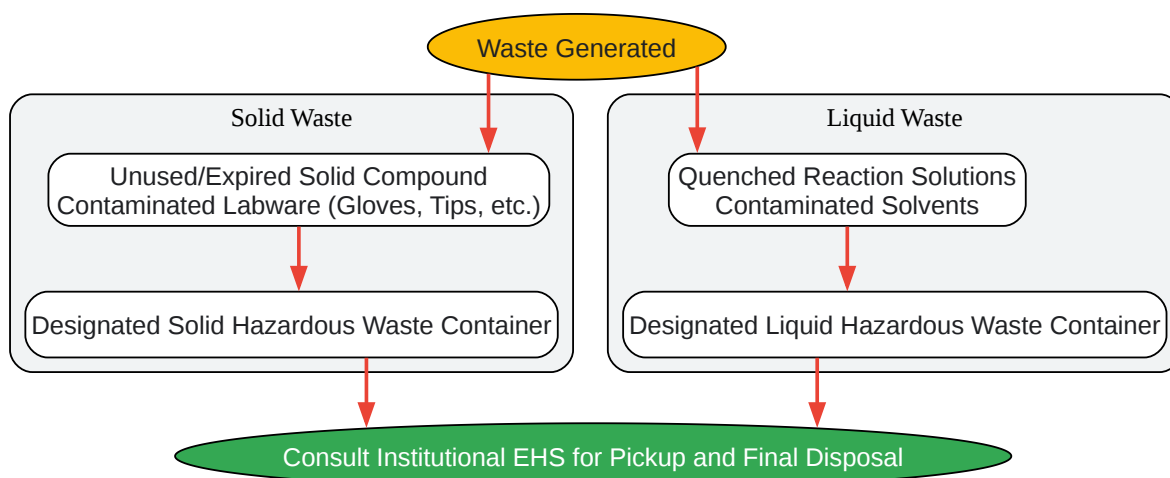
- **Area Preparation:** Designate a specific work area, preferably within a chemical fume hood, for handling the compound. Cover the work surface with disposable, absorbent bench paper.
- **Personal Protective Equipment:** Before handling the compound, ensure all required PPE as specified in the table above is correctly worn.
- **Gather Materials:** Assemble all necessary equipment, including a calibrated analytical balance, weigh paper or boat, spatula, anhydrous solvent (e.g., DMSO or DMF), and the primary reaction vessel.
- **Weighing:** Carefully transfer the desired amount of **Fluorescein-PEG6-bis-NHS ester** powder from the stock container to the weigh paper or boat using a clean spatula.
- **Dissolving:** Dissolve the compound in an appropriate anhydrous solvent. NHS esters are susceptible to hydrolysis, so the use of dry solvents is critical to maintain reactivity[4].
- **Reaction:** Carry out the labeling reaction according to your experimental protocol. The reaction of NHS esters with primary amines is most efficient at a pH of 7-8[5].

- Quenching: After the reaction is complete, quench any unreacted NHS ester by adding an amine-containing buffer such as Tris or glycine[5].

Disposal Plan

All waste generated from the use of **Fluorescein-PEG6-bis-NHS ester** must be considered chemical waste and should be segregated from regular trash[6].

Waste Disposal Workflow Diagram



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